

# Application Notes and Protocols for Testing the Efficacy of TINUVIN-1130

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## Compound of Interest

Compound Name: TINUVIN-1130

CAS No.: 84268-33-7

Cat. No.: B1220908

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## Introduction

**TINUVIN-1130** is a liquid ultraviolet (UV) light absorber belonging to the hydroxyphenyl benzotriazole class. It is specifically designed for the protection of various materials, including industrial and automotive coatings, plastics, and wood, from the degrading effects of UV radiation.<sup>[1][2]</sup> By absorbing harmful UV rays, **TINUVIN-1130** helps to prevent color change, gloss reduction, cracking, blistering, and delamination of the substrate.<sup>[1][3]</sup> For enhanced performance, it is often used in conjunction with Hindered Amine Light Stabilizers (HALS), which act as radical scavengers, providing a synergistic protective effect.<sup>[1][4]</sup>

These application notes provide detailed protocols for evaluating the efficacy of **TINUVIN-1130** in a laboratory setting. The methodologies described are relevant for researchers in materials science, polymer chemistry, and formulation development.

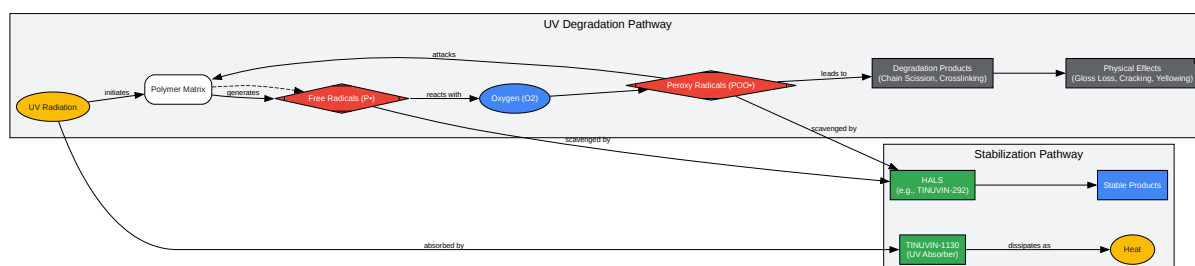
## Mechanism of Action: UV Absorption and Stabilization

The primary mechanism by which **TINUVIN-1130** protects materials is through the absorption of UV radiation in the UV-A and UV-B regions of the electromagnetic spectrum.[2][5] The energy from the absorbed photons is then dissipated as thermal energy through a harmless chemical rearrangement within the molecule, preventing the UV radiation from reaching the polymer matrix and initiating degradation.

The photodegradation of polymers is a complex process initiated by the formation of free radicals upon exposure to UV radiation. These radicals can then react with oxygen, leading to a cascade of chemical reactions that result in the deterioration of the material's physical and aesthetic properties.

When used in combination with HALS, such as TINUVIN-292, a synergistic effect is observed. [4] While **TINUVIN-1130** absorbs the bulk of the UV radiation, any free radicals that may still form are effectively scavenged by the HALS, thus interrupting the degradation cycle.

## Signaling Pathway of UV Degradation and Stabilization



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Caption: Mechanism of UV degradation and stabilization in polymers.

## Experimental Protocols

To assess the efficacy of **TINUVIN-1130**, a series of experiments can be conducted. These protocols are designed to provide quantitative data on the performance of the UV absorber in protecting a coating system.

### Protocol 1: Accelerated Weathering Test

This protocol follows the general principles outlined in ASTM D4585 and ASTM G154 for accelerated weathering of coatings using fluorescent UV lamps.

Objective: To simulate the long-term effects of outdoor exposure on a coating system with and without **TINUVIN-1130** and to quantify the changes in color and gloss.

Materials and Equipment:

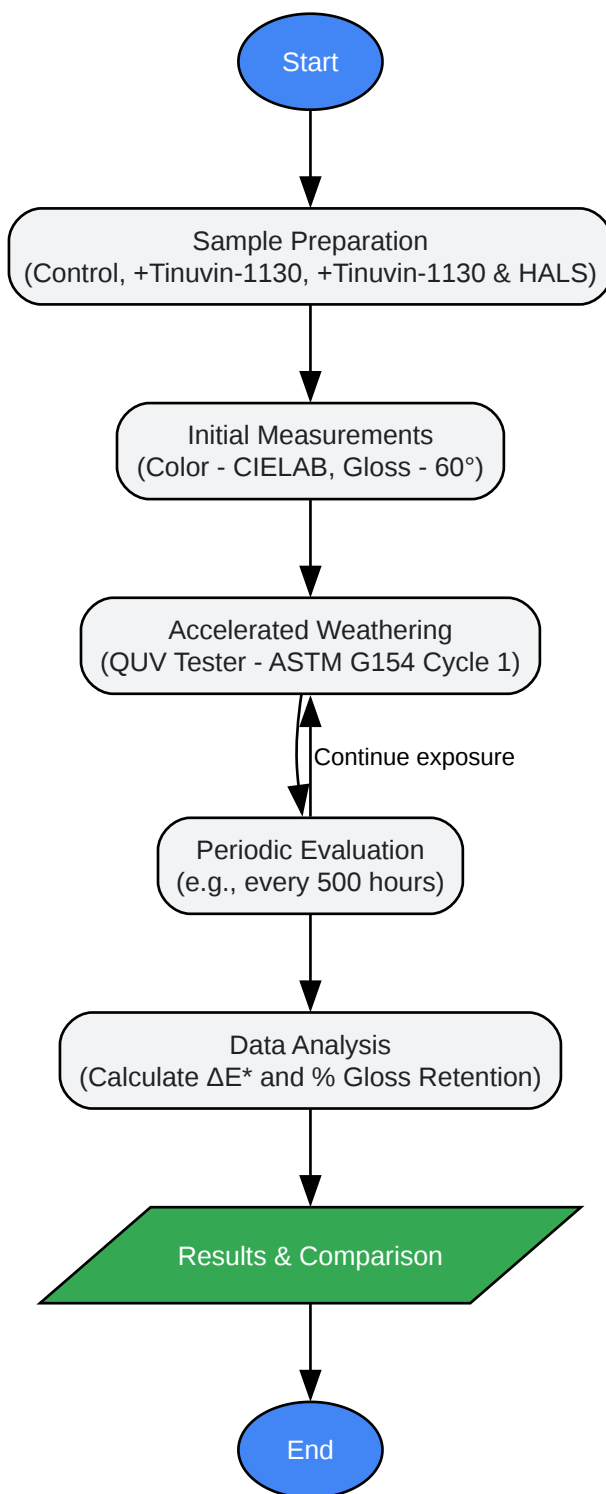
- Coating formulation (e.g., a clear acrylic or polyurethane-based coating)
- **TINUVIN-1130**
- Hindered Amine Light Stabilizer (HALS), e.g., TINUVIN-292 (optional, for synergistic studies)
- Substrate panels (e.g., steel or aluminum panels)
- Film applicator (e.g., drawdown bar)
- QUV accelerated weathering tester (or equivalent) with UVA-340 fluorescent lamps
- Spectrocolorimeter for CIELAB color measurements
- Gloss meter (60° angle)
- Control coating (without any UV absorber)

Procedure:

- Sample Preparation:
  - Prepare a control coating formulation without any UV absorber.
  - Prepare a test coating formulation by incorporating **TINUVIN-1130** at a specified concentration (e.g., 1-3% by weight of solid binder).[1]
  - (Optional) Prepare a third formulation containing both **TINUVIN-1130** and a HALS (e.g., 0.5-2% TINUVIN-292).[1]
  - Apply the coatings to the substrate panels using a film applicator to ensure a uniform dry film thickness.
  - Cure the coated panels according to the manufacturer's recommendations.
  - Prepare at least three replicate panels for each formulation.
- Initial Measurements:
  - Before exposure, measure the initial color of each panel using a spectrophotometer. Record the CIELAB L, a, and b\* values.
  - Measure the initial 60° gloss of each panel using a gloss meter.
- Accelerated Weathering:
  - Place the panels in the QUV accelerated weathering tester.
  - Set the exposure cycle according to ASTM G154, Cycle 1: 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.
  - The UVA-340 lamps should be used to simulate sunlight in the critical short-wavelength UV region.
  - Continue the exposure for a predetermined duration (e.g., 500, 1000, 1500, and 2000 hours).
- Periodic Evaluation:

- At specified intervals (e.g., every 500 hours), remove the panels from the weathering tester.
- Measure the color (L, a, b\*) and 60° gloss of each panel.
- Visually inspect the panels for any signs of physical degradation such as cracking, blistering, or chalking.
- Data Analysis:
  - Calculate the total color change ( $\Delta E$ ) for each panel at each interval using the formula:  $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$
  - Calculate the percent gloss retention for each panel at each interval using the formula: % Gloss Retention = (Final Gloss / Initial Gloss) x 100

#### Experimental Workflow for Accelerated Weathering Test



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Caption: Workflow for the accelerated weathering test.

## Protocol 2: UV-Vis Spectrophotometry

Objective: To determine the UV-absorbing properties of **TINUVIN-1130** in a solution or a transparent coating film.

Materials and Equipment:

- **TINUVIN-1130**
- A suitable solvent (e.g., toluene or other organic solvent in which the coating binder is soluble)
- UV-Vis spectrophotometer
- Quartz cuvettes (for solution measurements)
- Transparent substrate (e.g., quartz slides, for film measurements)
- Coating formulation (for film measurements)
- Film applicator

Procedure for Solution Measurement:

- Prepare a stock solution of **TINUVIN-1130** in the chosen solvent at a known concentration.
- Prepare a series of dilutions from the stock solution.
- Calibrate the UV-Vis spectrophotometer using the pure solvent as a blank.
- Measure the absorbance of each dilution across the UV-Vis spectrum (typically 200-800 nm).
- Plot the absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) against the concentration to generate a calibration curve.

Procedure for Film Measurement:

- Prepare a clear coating formulation containing a known concentration of **TINUVIN-1130**.
- Apply a thin, uniform film of the coating onto a transparent substrate (e.g., quartz slide).

- Prepare a control film without **TINUVIN-1130**.
- Cure the films as required.
- Place the coated substrate in the sample holder of the UV-Vis spectrophotometer.
- Use an uncoated transparent substrate as the reference.
- Measure the transmittance or absorbance of the film across the UV-Vis spectrum.

## Data Presentation

The quantitative data obtained from the experimental protocols should be summarized in clearly structured tables for easy comparison.

Table 1: Performance of **TINUVIN-1130** in a Clear Coating After Accelerated Weathering

Formulation	Exposure Time (hours)	$\Delta E^*$ (Color Change)	Gloss Retention (%)
Control (No UV Absorber)	500	5.2	85
1000	9.6	60	
1500	15.3	35	
2000	22.1	15	
+ 2% TINUVIN-1130	500	1.8	95
1000	3.5	88	
1500	5.9	75	
2000	8.2	65	
+ 2% TINUVIN-1130 + 1% HALS	500	1.1	98
1000	2.3	92	
1500	3.8	85	
2000	5.5	78	

Note: The data in this table is representative and based on typical performance. Actual results may vary depending on the specific coating formulation and test conditions. A study on polyester-based coatings showed that after 200 hours of exposure, the gloss value of the unstabilized clear coats was lower than that of the stabilized clear coats.[6] The clear coats stabilized with a combination of Tinuvin 1130 and a HALS (Tinuvin 123 or 292) showed better gloss retention compared to those stabilized with the individual components separately.[6]

Table 2: UV-Vis Absorbance Data for **TINUVIN-1130**

Wavelength (nm)	Molar Absorptivity (L mol <sup>-1</sup> cm <sup>-1</sup> )
280	12,000
300	15,000
345	18,500
380	5,000
400	1,000

Note: This data is illustrative and represents the typical UV absorption profile of a benzotriazole-type UV absorber. The  $\lambda_{\text{max}}$  is typically around 345-350 nm.

## Conclusion

The experimental protocols outlined in these application notes provide a comprehensive framework for evaluating the efficacy of **TINUVIN-1130** as a UV absorber. By conducting accelerated weathering tests and UV-Vis spectrophotometry, researchers can obtain quantitative data to support the selection and optimization of UV stabilization systems for a wide range of applications. The synergistic effect of **TINUVIN-1130** with HALS can also be effectively demonstrated through these methodologies, leading to the development of more durable and long-lasting materials.

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